An In-Depth Technical Guide to Cilostazol-d11: Structure, Properties, and Application

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Compound of Interest

Compound Name:	*Cilostazol-d11*
CAS No.:	*1073608-02-2*
Cat. No.:	*B563047*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Cilostazol-d11**, a deuterium-labeled analog of Cilostazol. It delves into its chemical structure, physicochemical properties, and its critical role as an internal standard in analytical and pharmacokinetic research. This document is intended to serve as a technical resource for professionals in drug development and related scientific fields.

Introduction to Cilostazol and the Significance of Isotopic Labeling

Cilostazol is a quinolinone-derivative medication primarily used to alleviate symptoms of intermittent claudication in individuals with peripheral vascular disease.[1][2] Its mechanism of action involves the inhibition of phosphodiesterase III (PDE3), which leads to an increase in cyclic adenosine monophosphate (cAMP) in platelets and blood vessels. This results in vasodilation and the inhibition of platelet aggregation.[1][3][4]

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Stable isotope-labeled compounds, such as **Cilostazol-d11**, are essential tools in modern drug development. The incorporation of deuterium (^{11}H) into the Cilostazol molecule creates a compound that is chemically identical to the parent drug but has a higher molecular weight. This mass difference allows it to be distinguished from the unlabeled drug by mass spectrometry, making it an ideal internal standard for quantitative bioanalysis.[5] The use of a stable isotope-labeled internal standard is the gold standard in bioanalytical methods, as it compensates for variability in sample preparation and instrument response, thereby improving the accuracy and precision of the analytical results.[6]

Chemical Structure and Physicochemical Properties

Cilostazol-d11 is the deuterium-labeled form of Cilostazol.[5] The deuterium atoms are specifically incorporated into the cyclohexyl ring of the molecule.

IUPAC Name: 6-[4-[1-(1,2,2,3,3,4,4,5,5,6,6-undecadeuteriocyclohexyl)tetrazol-5-yl]butoxy]-3,4-dihydro-1H-quinolin-2-one[7]

Chemical Formula: $C_{20}H_{16}D_{11}N_5O_2$[8]

Appearance: White to off-white crystalline powder or solid.[3][8]

The following table summarizes the key physicochemical properties of both Cilostazol and its deuterated analog, **Cilostazol-d11**.

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Property	Cilostazol	Cilostazol-d11	Source(s)
CAS Number	73963-72-1	1073608-02-2	[3][7][8]
Molecular Weight	369.47 g/mol	380.52 g/mol	[3][8]
Solubility	Practically insoluble in water. Slightly soluble in methanol and ethanol. Soluble in DMSO and DMF.	Not explicitly stated, but expected to have similar solubility to Cilostazol.	[3][9]
Melting Point	Approximately 159°C	Not explicitly stated	[2]
Storage	-20°C or 2-8°C Refrigerator	2-8°C Refrigerator	[8][9]

Synthesis and Isotopic Labeling

The synthesis of Cilostazol typically involves a multi-step chemical process. A key step is the formation of an ether linkage between a carbostyril derivative (6-hydroxy-3,4-dihydroquinolin-2-one) and a tetrazole derivative (1-cyclohexyl-5-(4-chlorobutyl)-1H-tetrazole).[10][11] This reaction is generally carried out in the presence of a base, such as potassium carbonate, in a suitable solvent mixture.[2][10]

For the synthesis of **Cilostazol-d11**, a deuterated starting material, specifically cyclohexyl-d11-amine, would be utilized in the initial steps to create the deuterated 1-(cyclohexyl-d11)-1H-tetrazole moiety. This labeled intermediate is then reacted with the appropriate carbostyril derivative to yield the final **Cilostazol-d11** product. The precise control of the reaction conditions is crucial to ensure high purity and isotopic enrichment of the final compound.

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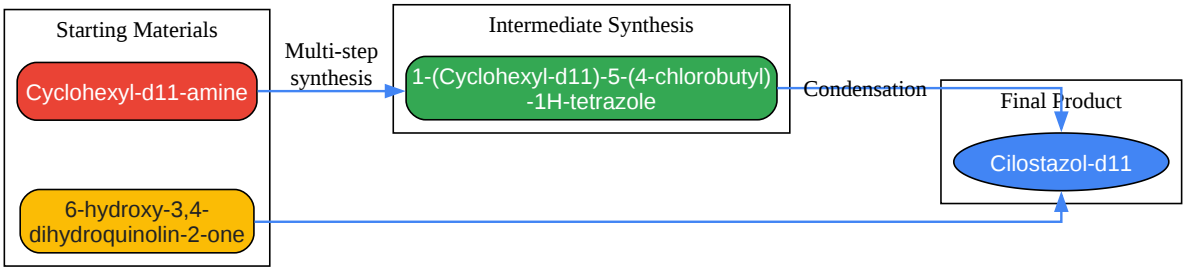

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*Simplified workflow for the synthesis of **Cilostazol-d11**.*

Application in Bioanalytical Methods: A Protocol for LC-MS/MS Quantification

Cilostazol-d11 is extensively used as an internal standard for the accurate quantification of Cilostazol and its metabolites in biological matrices, such as human plasma.[6][12][13] The following provides a detailed, step-by-step methodology for a typical bioanalytical workflow using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Experimental Protocol

Objective: To determine the concentration of Cilostazol in human plasma samples using **Cilostazol-d11** as an internal standard.

Materials:

- Human plasma samples
- Cilostazol reference standard
- **Cilostazol-d11** internal standard solution (e.g., 100 µg/mL in methanol)[12]
- Methanol (LC-MS grade)

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- Acetonitrile (LC-MS grade)
- Ammonium acetate or formate buffer
- Solid Phase Extraction (SPE) cartridges
- UPLC system coupled with a tandem mass spectrometer

Procedure:

- Preparation of Standard and Quality Control (QC) Samples:
  - Prepare a stock solution of Cilostazol in methanol.
  - Perform serial dilutions of the stock solution to create calibration standards (CS) and quality control (QC) samples at various concentrations.
  - Spike blank human plasma with the CS and QC solutions to mimic the study samples.
- Sample Preparation (Solid Phase Extraction - SPE):
  - To a 100 µL aliquot of plasma sample (unknown, CS, or QC), add a fixed amount (e.g., 25 µL) of the **Cilostazol-d11** internal standard solution.[13]
  - Vortex mix the samples.
  - Condition the SPE cartridges according to the manufacturer's instructions.
  - Load the plasma samples onto the SPE cartridges.
  - Wash the cartridges to remove interfering substances.
  - Elute the analyte and internal standard from the cartridges using an appropriate solvent.
  - Evaporate the eluent to dryness under a stream of nitrogen.
  - Reconstitute the residue in the mobile phase for injection into the UPLC-MS/MS system. [14]

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- UPLC-MS/MS Analysis:
  - Chromatographic Separation:
    - Column: A suitable reversed-phase column (e.g., UPLC BEH C18).[12][13]
    - Mobile Phase: A gradient or isocratic mixture of acetonitrile and an aqueous buffer (e.g., ammonium formate).[13][15]
    - Flow Rate: Optimized for the column dimensions.
    - Injection Volume: Typically 5-10 µL.
  - Mass Spectrometric Detection:
    - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
    - Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for both Cilostazol and **Cilostazol-d11**.[13] For example, m/z 370.3 → 288.3 for Cilostazol and m/z 381.2 → 288.3 for **Cilostazol-d11**.[13]
- Data Analysis:
  - Integrate the peak areas of Cilostazol and **Cilostazol-d11**.
  - Calculate the peak area ratio of the analyte to the internal standard.
  - Construct a calibration curve by plotting the peak area ratios of the CS against their known concentrations.
  - Determine the concentration of Cilostazol in the unknown samples and QC samples by interpolating their peak area ratios from the calibration curve.

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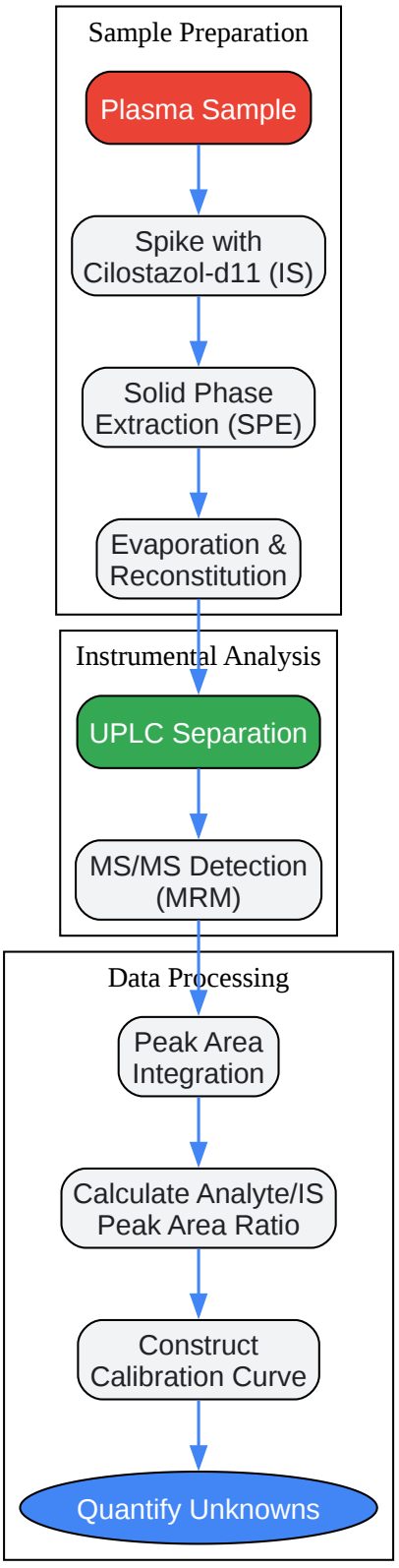

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Bioanalytical workflow for the quantification of Cilostazol.

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Conclusion

Cilostazol-d11 is an indispensable tool for researchers and scientists in the field of drug development. Its use as an internal standard in bioanalytical methods, particularly LC-MS/MS, ensures the generation of high-quality, reliable data for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies. A thorough understanding of its chemical properties and the principles of its application is essential for the successful implementation of robust and accurate analytical methodologies.

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